

1-Ethylcyclopentanol: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Ethylcyclopentanol**, a cyclic alcohol with significant applications in the pharmaceutical, agrochemical, and fragrance industries. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and illustrates the synthetic pathway.

Core Chemical and Physical Properties

1-Ethylcyclopentanol is a colorless to light yellow liquid.[1][2] It is recognized for its role as an intermediate in the synthesis of various organic compounds.[1]



Property	Value	Source(s)
Molecular Formula	C7H14O	[1][3][4]
Molecular Weight	114.19 g/mol	[1][3][4]
CAS Number	1462-96-0	[3]
Appearance	Colorless to light yellow liquid	[1][2]
Density	0.909 g/mL at 25 °C	[1]
Boiling Point	153-154 °C	[1]
Melting Point	-10 °C	[4]
Flash Point	49 °C	[4]
Refractive Index	1.4570	[4]

Synthesis of 1-Ethylcyclopentanol

The primary method for synthesizing **1-Ethylcyclopentanol** is through a Grignard reaction.[1] [4] This involves the reaction of an ethyl Grignard reagent, such as ethylmagnesium iodide, with cyclopentanone.[4] The ethyl group acts as a nucleophile, attacking the electrophilic carbonyl carbon of the cyclopentanone.[5] Subsequent acid workup protonates the resulting alkoxide intermediate to yield the tertiary alcohol, **1-ethylcyclopentanol**.[5]

Experimental Protocol: Grignard Synthesis

This protocol details the synthesis of **1-Ethylcyclopentanol** from bromoethane and cyclopentanone.

Materials:

- Magnesium turnings
- Bromoethane
- Tetrahydrofuran (THF)



- Cyclopentanone
- Concentrated hydrochloric acid
- n-hexane
- Ice water

Procedure:

Stage 1: Formation of the Grignard Reagent

- To a reaction vessel containing 285.3g (11.89 mol) of magnesium turnings, add 3L of tetrahydrofuran under a nitrogen atmosphere.
- Prepare a solution of 1295.4g (11.89 mol) of bromoethane in 1.2L of tetrahydrofuran.
- Add a small amount of the bromoethane solution dropwise at room temperature (20°C) to initiate the reaction. A vigorous exothermic reaction should be observed, with the temperature rising to approximately 67°C.
- Once the initial exotherm has stabilized, continue the dropwise addition of the remaining bromoethane solution, maintaining a gentle boil (around 67°C). The addition should be completed over 1.5 hours.

Stage 2: Reaction with Cyclopentanone

- Cool the Grignard reagent solution to 0-5°C.
- Prepare a solution of 500g (5.94 mol) of cyclopentanone in 0.5L of tetrahydrofuran.
- Add the cyclopentanone solution dropwise to the cooled Grignard reagent, ensuring the temperature does not exceed 5°C. This addition should take approximately 1 hour.

Work-up and Purification:

Pour the reaction mixture into 10 kg of ice water with stirring.

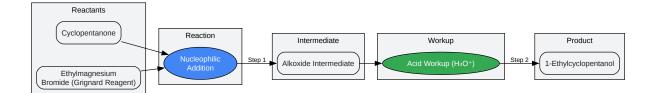


- Slowly add 1.2 kg of concentrated hydrochloric acid, keeping the temperature below 20°C.
- Continue stirring for 30 minutes after the acid addition is complete.
- Extract the mixture three times with 3000g of n-hexane.
- Combine the organic phases and wash once with 4500g of water.
- Separate the aqueous layer and dry the organic phase.
- The crude product can be purified by distillation under reduced pressure.

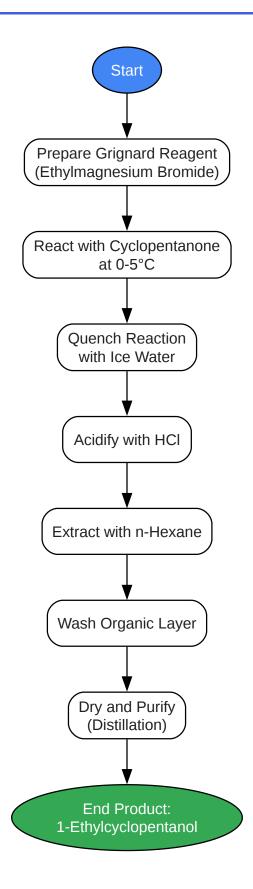
Synthetic Pathway and Experimental Workflow

The following diagrams illustrate the chemical synthesis pathway and a general experimental workflow for the production of **1-Ethylcyclopentanol**.









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- 5. cyclopentanone + Et–MgBr → (alkoxide intermediate) → + H₃O⁺ → 1-ethylcycl.. [askfilo.com]
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